

Essential Safety and Logistics for Handling N-Butyrylglycine-13C2,15N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Butyrylglycine-13C2,15N

Cat. No.: B15540844

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Butyrylglycine-13C2,15N**. The following procedures are designed to ensure safe handling, use, and disposal of this compound, minimizing risk and preventing contamination.

I. Compound Information

N-Butyrylglycine-13C2,15N is a stable isotope-labeled form of N-Butyrylglycine, an acylglycine. While stable isotopes are not radioactive and do not pose a radiological hazard, proper laboratory handling procedures are necessary to ensure safety and prevent cross-contamination.^[1] Based on the available safety data for structurally similar compounds, N-Butyrylglycine is a white to off-white solid and is stable under recommended storage conditions.^[2]

II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory for handling **N-Butyrylglycine-13C2,15N** to prevent skin and eye contact and to avoid contamination of samples.

PPE Category	Item	Specifications
Hand Protection	Disposable Nitrile Gloves	Powder-free. Change frequently, especially if contaminated.[3]
Eye Protection	Safety Glasses with Side Shields	Conforming to NIOSH (US) or EN 166 (EU) standards.[2]
Body Protection	Laboratory Coat	Clean and buttoned. Must not be worn outside the laboratory. [4]
Respiratory Protection	Not generally required	Use a NIOSH-approved respirator if dusts are generated and ventilation is inadequate.[2][5]

III. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for the safe handling of **N-Butyrylglycine-13C2,15N** from receipt to use in experiments.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[5][6]
Recommended storage is refrigerated (+2°C to +8°C) and desiccated.

2. Preparation for Use:

- Work in a designated clean area, such as a laminar flow hood, to prevent contamination.[3]
- Before handling, ensure all necessary PPE is worn correctly.
- Allow the container to reach room temperature before opening to prevent condensation.

3. Weighing and Aliquoting:

- Handle as a powder solid.[\[6\]](#)[\[7\]](#)
- Use a clean spatula and weighing vessel.
- Avoid generating dust. If dust is generated, use appropriate respiratory protection.
- Close the container tightly after use.

4. Dissolving:

- N-Butyrylglycine is soluble in water.[\[6\]](#)
- Add the solvent to the solid slowly to avoid splashing.

5. Spills and Decontamination:

- In case of a small spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[\[5\]](#)
- Clean the spill area with a suitable solvent and dispose of cleaning materials as chemical waste.

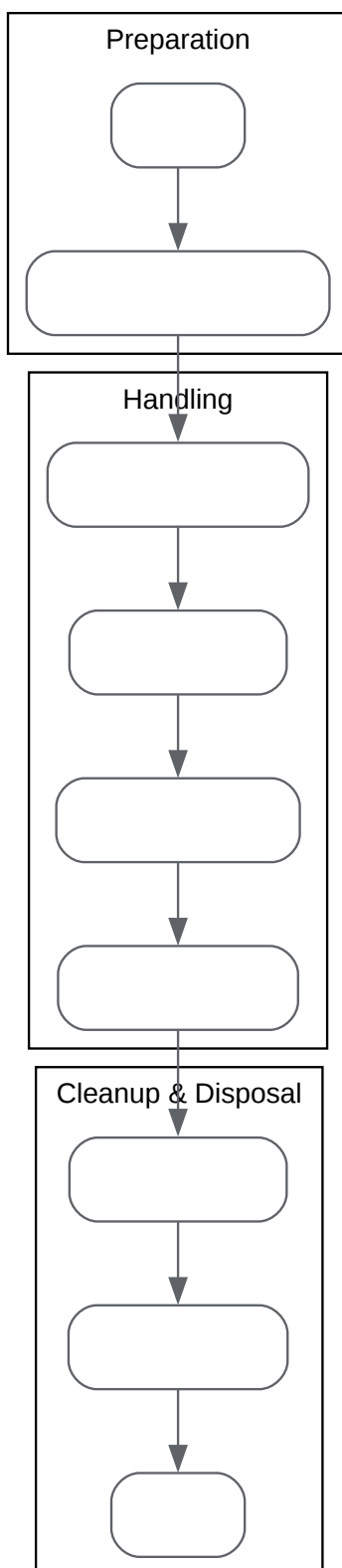
IV. Disposal Plan

Dispose of **N-Butyrylglycine-13C2,15N** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste.

- Unused Compound: Dispose of in a designated chemical waste container.
- Contaminated Materials: Gloves, wipes, and other disposable materials that have come into contact with the compound should be placed in a sealed bag and disposed of as chemical waste.
- Empty Containers: Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as chemical waste.

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **N-Butyrylglycine-¹³C₂,¹⁵N** in a laboratory setting.



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Caption: Workflow for Safe Handling of **N-Butyrylglycine- $^{13}\text{C}_2,^{15}\text{N}$** .

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